

# Cortisone-d2 molecular weight and formula

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## Compound of Interest

Compound Name: Cortisone-d2

Cat. No.: B15613657

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## Cortisone-d2: A Technical Overview

This guide provides a detailed summary of the fundamental physicochemical properties of **Cortisone-d2**, a deuterated analog of Cortisone. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize stable isotope-labeled compounds.

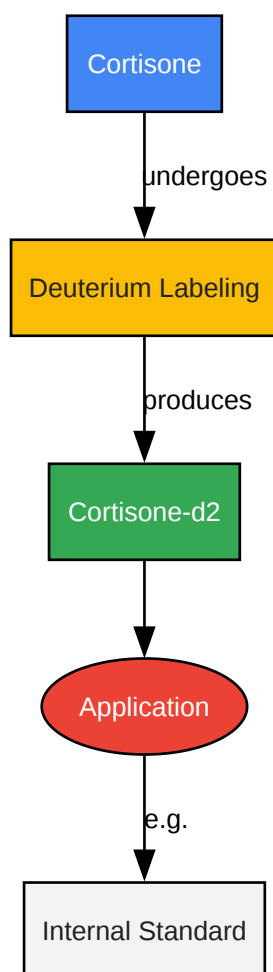
## Core Physicochemical Data

The essential quantitative data for **Cortisone-d2** is summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value	References
Molecular Formula	C21H26D2O5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	362.46 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Alternate Molecular Weight	362.47 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	4-Pregnen-17 $\alpha$ ,21-diol-3,11,20-trione-1,2-d2, 17-Hydroxy-11-dehydrocorticosterone-d2	<a href="#">[1]</a> <a href="#">[2]</a>
Parent Drug	Cortisone	<a href="#">[2]</a>
Purity	> 95%	<a href="#">[1]</a>

## Logical Relationship of Cortisone-d2

The following diagram illustrates the relationship between **Cortisone-d2** and its parent compound, highlighting its primary application as a labeled internal standard.



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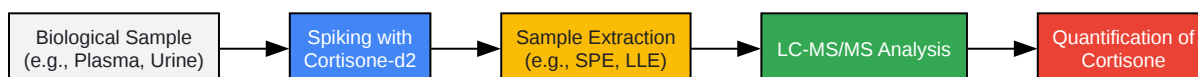
Caption: Relationship between Cortisone and its deuterated form, **Cortisone-d2**.

## Experimental Applications and Methodologies

**Cortisone-d2** serves as a crucial internal standard in various analytical and pharmacokinetic studies.[2] Its use significantly enhances the accuracy of quantification methods for Cortisone in biological matrices.

## Bioanalytical Methodologies

While specific, detailed experimental protocols are proprietary and vary between laboratories, the general workflow for the use of **Cortisone-d2** as an internal standard in mass spectrometry-based assays is outlined below.



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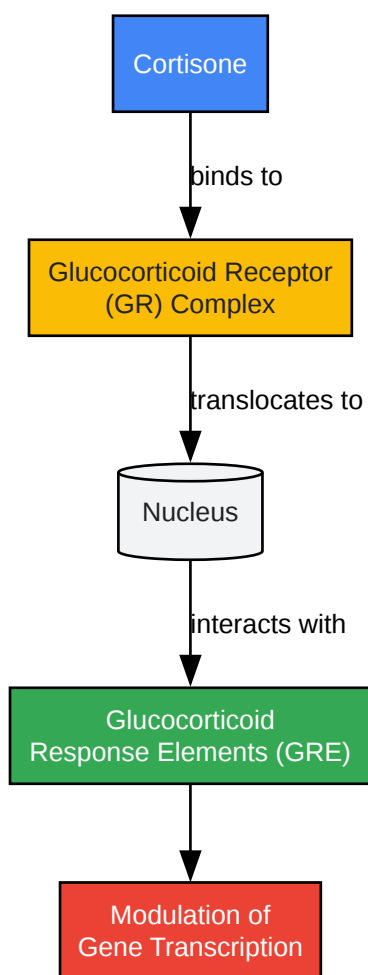
Caption: General workflow for using **Cortisone-d2** as an internal standard.

Disclaimer: The detailed experimental protocols for specific assays are typically developed and validated in-house by research laboratories and are not publicly available in extensive detail. The workflow provided is a generalized representation.

## Signaling Pathways

Cortisone, the parent compound of **Cortisone-d2**, is a glucocorticoid that exerts its effects through interaction with the glucocorticoid receptor. Cortisone itself is a metabolite of cortisol and acts as an immunosuppressant and anti-inflammatory agent.[4] At high concentrations, cortisone can interfere with the binding of glucocorticoids to their receptors.[4]

The following diagram illustrates a simplified overview of the glucocorticoid signaling pathway.



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Caption: Simplified glucocorticoid signaling pathway.

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## References

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